

Essential Safety and Operational Guide for Handling 4-Amino-1-butanol

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Compound of Interest

Compound Name: 4-Amino-1-butanol

Cat. No.: B041920

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For Immediate Reference by Laboratory and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-Amino-1-butanol** (CAS No. 13325-10-5). Adherence to these procedures is essential for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

4-Amino-1-butanol is classified as a corrosive substance that can cause severe skin burns and eye damage.^{[1][2][3][4]} It is imperative to use appropriate personal protective equipment (PPE) to minimize exposure.

Table 1: Personal Protective Equipment (PPE) for Handling **4-Amino-1-butanol**

Protection Type	Recommended Equipment	Justification
Eye/Face Protection	Chemical safety goggles and a face shield.	Protects against splashes that can cause serious eye damage.[1][2][5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), and a lab coat or protective suit.	Prevents skin contact which can lead to severe burns.[1][2][3]
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge (e.g., for organic vapors) if ventilation is inadequate or for spill response.[5]	Protects against inhalation of vapors or mists.
Footwear	Closed-toe shoes.	Protects feet from spills.

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is crucial to prevent accidents and ensure the integrity of the chemical.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3]
- Avoid direct contact with skin, eyes, and clothing.[2]
- Do not breathe vapors or mists.[2][3]
- Wash hands thoroughly after handling.[1][2]
- Keep away from incompatible materials such as strong oxidizing agents and acids.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][3]

- The storage area should be locked.[1][2][3]
- Store away from sources of ignition.[2]

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

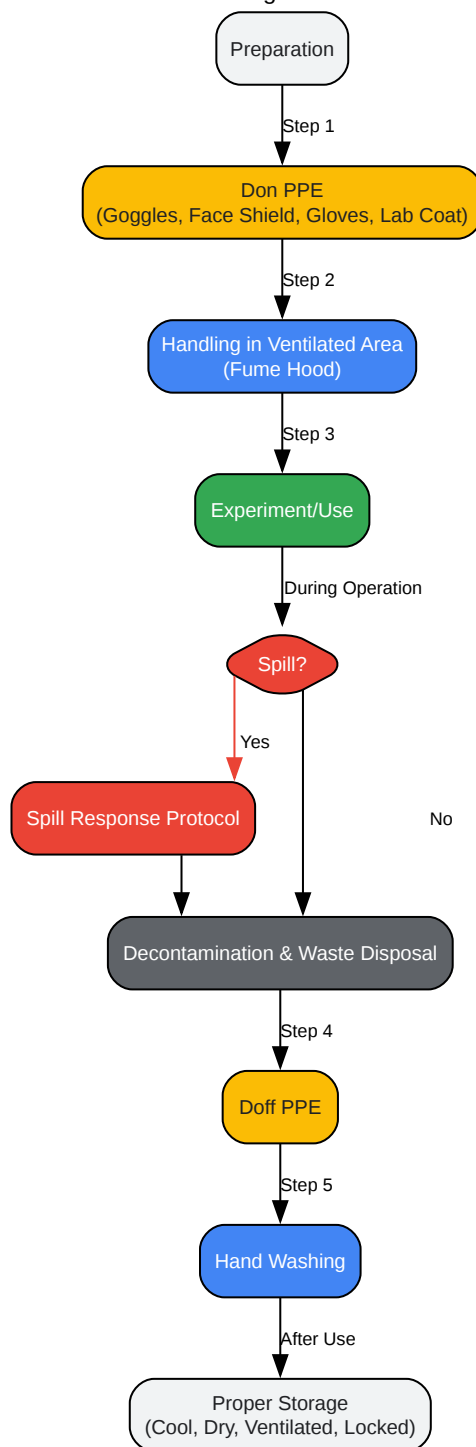
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][3]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[1][3]
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][3]
- Spill: Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[2]

Disposal Plan

Dispose of **4-Amino-1-butanol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[1][2] Do not allow the chemical to enter drains or waterways. Waste should be handled by a licensed professional waste disposal service.

Workflow for Safe Handling of 4-Amino-1-butanol

Workflow for Safe Handling of 4-Amino-1-butanol



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Caption: Logical workflow for the safe handling of **4-Amino-1-butanol**.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [aksci.com](https://www.aksci.com) [[aksci.com](https://www.aksci.com)]
- 3. [lobachemie.com](https://www.lobachemie.com) [[lobachemie.com](https://www.lobachemie.com)]
- 4. 4-Amino-1-butanol | C₄H₁₁NO | CID 25868 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-氨基-1-丁醇 98% | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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